

# Comparative life cycle assessment of lithium hydroxide and lithium carbonate

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## A Comparative Life Cycle Assessment of **Lithium Hydroxide** and Lithium Carbonate

The escalating demand for lithium-ion batteries, driven by the proliferation of electric vehicles and portable electronics, has placed the environmental performance of lithium compounds under intense scrutiny. **Lithium hydroxide** (LiOH) and lithium carbonate (Li<sub>2</sub>CO<sub>3</sub>) are the two primary precursors for cathode materials in these batteries. While historically lithium carbonate has been more prevalent, the trend is shifting towards **lithium hydroxide**, particularly for high-nickel cathode formulations that offer greater energy density.[1][2] This guide provides a comparative life cycle assessment (LCA) of **lithium hydroxide** and lithium carbonate, summarizing key environmental performance indicators based on published data and outlining the general experimental protocols employed in these assessments.

## Data Presentation: A Comparative Overview

The environmental impact of lithium production is significantly influenced by the source of the lithium (brine or hard-rock ore) and the specific processing route employed.[3][4][5] The following table summarizes quantitative data from various LCA studies, offering a cradle-to-gate comparison of **lithium hydroxide** and lithium carbonate across several key environmental impact categories.

Impact Category	Lithium Hydroxide ( $\text{LiOH}\cdot\text{H}_2\text{O}$ ) from Spodumene (Ore)	Lithium Carbonate ( $\text{Li}_2\text{CO}_3$ ) from Spodumene (Ore)	Lithium Hydroxide ( $\text{LiOH}\cdot\text{H}_2\text{O}$ ) from Brine	Lithium Carbonate ( $\text{Li}_2\text{CO}_3$ ) from Brine
Global Warming Potential (kg CO <sub>2</sub> eq. per tonne)	9,400 <sup>[6]</sup>	~15,000	~5,000	2,800 - 5,000
Energy Consumption (GJ per tonne)	8-10 <sup>[7]</sup>	6-8 <sup>[7]</sup>	Lower than ore-based	Lower than ore-based
Freshwater Consumption (m <sup>3</sup> per tonne)	High	High	500-800 <sup>[8]</sup>	High, especially in arid regions <sup>[9]</sup> [10]

Note: The values presented are indicative and can vary based on the specific production facility, energy mix, and LCA methodology employed.

## Experimental Protocols: Life Cycle Assessment Methodology

The life cycle assessments referenced in this guide generally adhere to the standards outlined in ISO 14040 and ISO 14044.<sup>[6][11][12][13]</sup> A "cradle-to-gate" system boundary is typically applied, encompassing all processes from raw material extraction to the final product at the factory gate.<sup>[6]</sup>

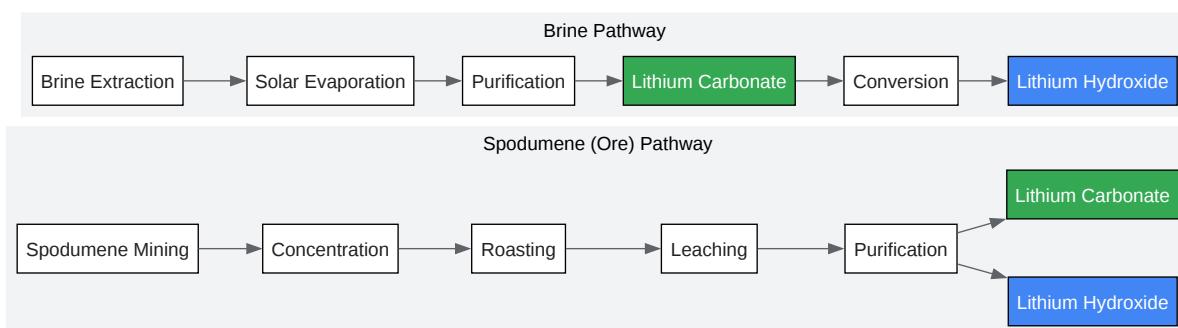
The key stages of a typical LCA for lithium production include:

- Goal and Scope Definition: The primary goal is to quantify the environmental impacts of producing one tonne of battery-grade **lithium hydroxide** or lithium carbonate. The scope defines the system boundaries, from the extraction of raw materials (spodumene ore or brine) to the final chemical product.<sup>[6]</sup>

- Life Cycle Inventory (LCI): This stage involves the collection of data on all inputs (energy, water, chemicals) and outputs (emissions, waste) for each process unit within the system boundary. Data is often sourced from operational data of production facilities, supplemented by databases like Ecoinvent.[6][10][11][14]
- Life Cycle Impact Assessment (LCIA): The LCI data is translated into potential environmental impacts. This is achieved using characterization models for various impact categories, such as global warming potential (GWP), acidification potential, and water scarcity footprint. The Environmental Footprint 3.0 (EF 3.0) is one such method used.[11]
- Interpretation: The results of the LCIA are analyzed to identify the main drivers of environmental impact ("hotspots") within the production chain. For instance, energy consumption and the use of chemical reagents are often identified as significant contributors. [6][10]

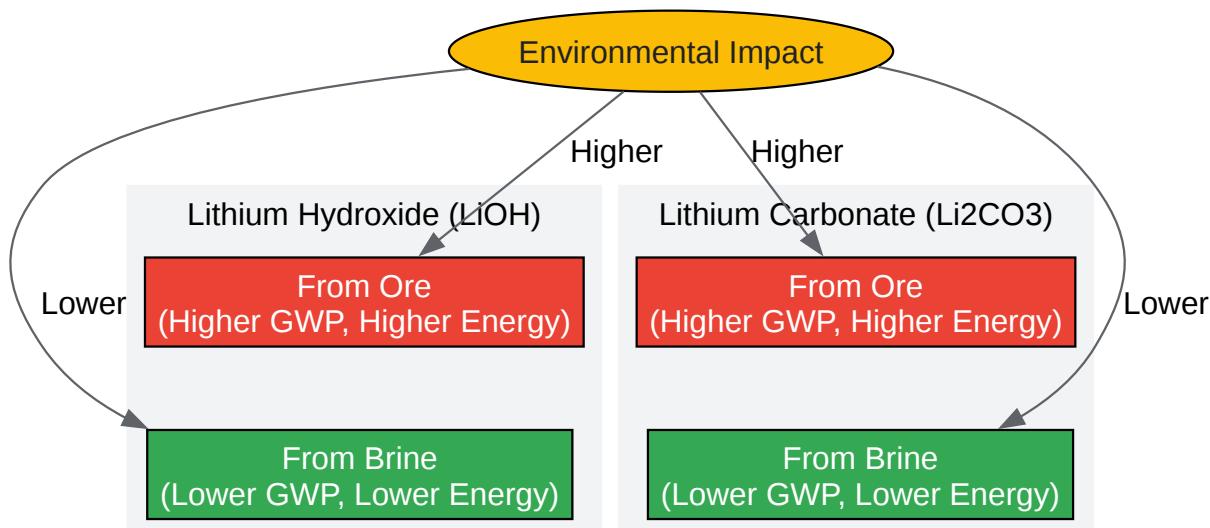
## Visualizing the Life Cycles and Environmental Impacts

To better understand the production pathways and their comparative environmental performance, the following diagrams are provided.



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Caption: Production workflows for **lithium hydroxide** and lithium carbonate.

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Caption: Comparative environmental impacts of lithium products.

## Concluding Remarks

The life cycle assessment of **lithium hydroxide** and lithium carbonate reveals a complex interplay between the raw material source, processing technology, and resulting environmental footprint. Generally, brine-based production routes exhibit a lower global warming potential and energy consumption compared to their ore-based counterparts, primarily due to the use of solar evaporation.<sup>[4][5]</sup> However, brine extraction raises significant concerns regarding water consumption, particularly in arid regions.<sup>[9][10][15]</sup>

The choice between **lithium hydroxide** and lithium carbonate is often dictated by the requirements of the battery technology. High-nickel cathodes, which are increasingly favored for their higher energy density, necessitate the use of **lithium hydroxide**.<sup>[1][16]</sup> As the demand for these advanced batteries grows, so too will the demand for **lithium hydroxide**, underscoring the importance of developing more sustainable and efficient production methods.

Innovations in direct lithium extraction (DLE) from brine and the use of renewable energy in ore processing are promising avenues for mitigating the environmental impacts of lithium production.[1][4] Continued research and transparent reporting of LCA data will be crucial for guiding the industry towards more environmentally benign practices.

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## References

- 1. Lithium Hydroxide Vs Lithium Carbonate: Efficiency In Batteries [eureka.patsnap.com]
- 2. innovationnewsnetwork.com [innovationnewsnetwork.com]
- 3. researchgate.net [researchgate.net]
- 4. Reddit - The heart of the internet [reddit.com]
- 5. Lithium mining environmental impact | CarbonChain [carbonchain.com]
- 6. theseus.fi [theseus.fi]
- 7. Comparing Lithium Hydroxide And Lithium Carbonate In Solvent Systems [eureka.patsnap.com]
- 8. discoveryalert.com.au [discoveryalert.com.au]
- 9. nora.nerc.ac.uk [nora.nerc.ac.uk]
- 10. Environmental and life cycle assessment of lithium carbonate production from Chilean Atacama brines - RSC Sustainability (RSC Publishing) [pubs.rsc.org]
- 11. orbi.uliege.be [orbi.uliege.be]
- 12. v-er.eu [v-er.eu]
- 13. Validate Lithium Mine Life-Cycle Assessment Against ISO 14040 Standards [eureka.patsnap.com]
- 14. researchgate.net [researchgate.net]
- 15. Life cycle assessment and water use impacts of lithium production from salar deposits: Challenges and opportunities - NERC Open Research Archive [nora.nerc.ac.uk]
- 16. irena.org [irena.org]

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